

# Acetamide-2,2,2-d3 stability in experimental conditions

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## Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

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## Acetamide-2,2,2-d3: Key Specifications

This table summarizes the core quantitative data for **Acetamide-2,2,2-d3** (CAS No. 23724-60-9) from supplier information and research literature.

Property	Specification / Value
CAS Number	23724-60-9 [1] [2] [3]
Molecular Formula	$C_2H_2D_3NO$ [1]
Molecular Weight	62.09 g/mol [1]
Isotopic Purity	99 atom % D [2]
Chemical Purity	99% (CP) [2]
Physical Form	White to off-white solid [1] [2]
Melting Point	78-80 °C [2]
Boiling Point	221 °C [2]

Property	Specification / Value
Primary Applications	Tracer; internal standard for NMR, GC-MS, LC-MS; isotopic labeling; infrared spectral studies [1] [4] [3]

## Frequently Asked Questions (FAQs)

**Q1: What are the recommended storage conditions for Acetamide-2,2,2-d3 to ensure its long-term stability?** Proper storage is critical for maintaining the stability and purity of this compound.

- **Short-term Storage:** The compound can be stored at room temperature for shipping purposes [1].
- **Long-term Storage (as a solid):** For extended stability, store the powder at **-20°C**, where it has a shelf life of 3 years. Storage at **4°C** is also possible with a 2-year shelf life [1]. Another source suggests refrigeration between **2-8°C** for long-term storage [3].
- **Storage in Solution:** If dissolved, store the solution at **-80°C** for up to 6 months, or at **-20°C** for 1 month [1].

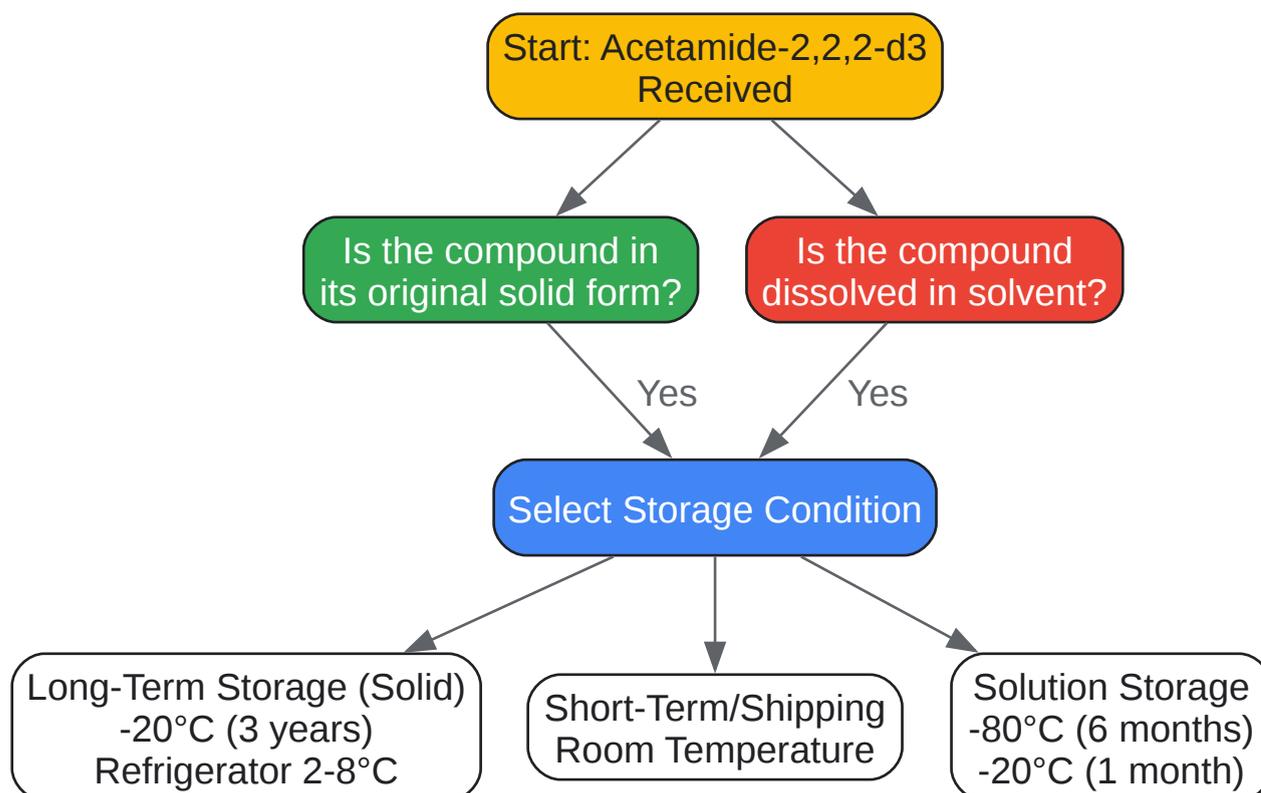
**Q2: My experimental results show unexpected fragmentation patterns in mass spectrometry. How can Acetamide-2,2,2-d3 help with interpretation?** Acetamide-2,2,2-d3 is an excellent tool for elucidating reaction mechanisms and fragmentation pathways. A key study used it to investigate the photo-fragmentation of acetamide clusters in the gas phase. By comparing the behavior of standard acetamide with its deuterated version, the researchers confirmed that **proton transfer from the amino group plays a dominant role** in the formation of protonated acetamide clusters [4]. Using the deuterated compound causes a measurable mass shift, allowing you to track the origin and destination of atoms during reactions, thereby clarifying the mechanism [4].

**Q3: What are the primary safety considerations when handling this compound?** Always refer to the specific Material Safety Data Sheet (MSDS) for the most accurate hazard information [3]. The available data indicates the following classifications:

- **Hazard Warning:** The compound carries a **Warning** signal word [2].
- **Specific Hazard:** It is classified as a **Carc. 2** substance, meaning it is a suspected carcinogen [2].
- **Physical Hazard:** It is listed as a **Combustible Solid** [2]. Appropriate personal protective equipment and handling in a well-ventilated fume hood are strongly recommended.

## Experimental Workflow: Proper Handling & Storage

The following diagram outlines the key decision points for handling and storing **Acetamide-2,2,2-d3** in your experimental workflow to ensure its stability.



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## Troubleshooting Guide

- **Issue: Poor Results in Quantitative Analysis.**
  - **Possible Cause:** The compound is recommended for use as an internal standard in quantitative techniques like NMR, GC-MS, and LC-MS [1]. Ensure its isotopic and chemical purity (99 atom % D and 99% CP) [2] is sufficient for your application, as impurities can skew results.
- **Issue: Inconsistent Spectral Data.**
  - **Possible Cause:** As highlighted in the workflow, improper storage can lead to degradation. Verify that the compound has been stored according to the recommended conditions (preferably at -20°C for solids) [1] and that the container is tightly sealed to prevent moisture uptake or contamination.

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## References

1. Acetamide-2,2,2-d3 (trideuteroacetamide) | Stable Isotope [medchemexpress.com]
2. Acetamide-2,2,2-d3 D 99atom 23724-60-9 [sigmaaldrich.com]
3. Acetamide-2,2,2-d3 | CAS No. 23724-60-9 [clearsynth.com]
4. Photoinduced intermolecular dynamics and subsequent ... [pubmed.ncbi.nlm.nih.gov]

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